

Application Note: High-Sensitivity Extraction of Methyl Farnesoate from Arthropod Tissues

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Compound of Interest

Compound Name: Methyl farnesoate

CAS No.: 3675-00-1

Cat. No.: B3021388

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Introduction

Methyl farnesoate (MF) is a crucial sesquiterpenoid hormone in crustaceans and insects, playing a key role in regulating physiological and developmental processes such as reproduction, molting, and morphogenesis.^[1] As an analog of the insect juvenile hormone III, the accurate quantification of MF in various tissues is essential for endocrinological, developmental, and toxicological studies. This application note provides detailed protocols for the extraction, purification, and quantification of **methyl farnesoate** from biological matrices, primarily hemolymph, tailored for researchers in crustacean and insect physiology, as well as for professionals in drug development targeting arthropod-specific pathways. Two primary extraction methodologies are presented: a classic liquid-liquid extraction (LLE) for robust, general-purpose applications, and a high-sensitivity solid-phase microextraction (SPME) technique ideal for trace-level detection.

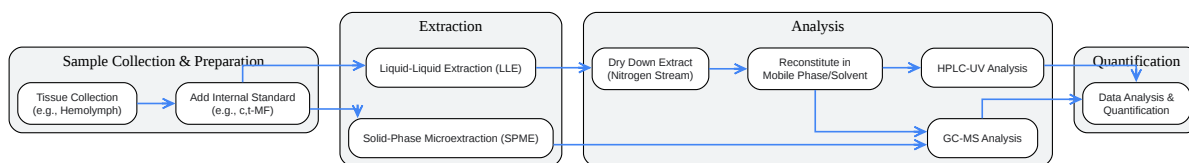
Core Methodologies

The successful quantification of **methyl farnesoate** relies on efficient extraction from the complex biological matrix, followed by sensitive and specific analytical detection. Gas

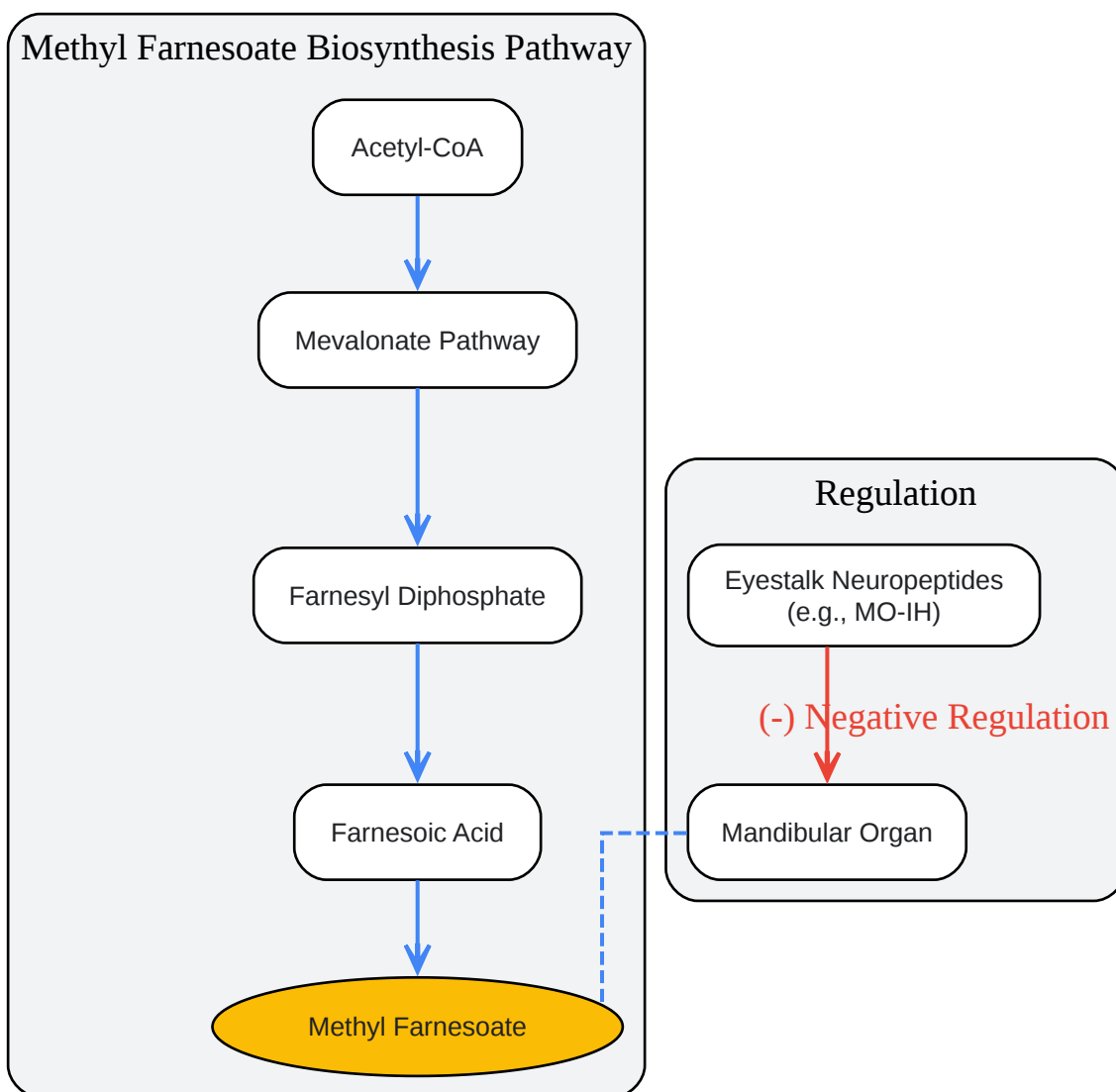
chromatography-mass spectrometry (GC-MS) is a preferred method for both identification and quantification due to its high sensitivity and selectivity.[2][3] High-performance liquid chromatography (HPLC) with UV detection also serves as a reliable quantification technique.[4]

Experimental Workflow Overview

The general workflow for **methyl farnesoate** analysis from tissue samples involves sample collection and preparation, followed by either liquid-liquid extraction or solid-phase microextraction, and finally, quantification by chromatographic methods.



Methyl Farnesoate Biosynthesis Pathway



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References

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- [4. Quantification of methyl farnesoate levels in hemolymph by high-performance liquid chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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